

Technical Guide: 2-Bromo-5-methoxy-4-methylaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-methoxy-4-methylaniline

Cat. No.: B1289004

[Get Quote](#)

Introduction

2-Bromo-5-methoxy-4-methylaniline is a halogenated and methoxylated derivative of aniline. Such substituted anilines are of significant interest in medicinal chemistry and materials science due to their potential as versatile building blocks for the synthesis of more complex molecules. This document provides a summary of the currently available technical information for **2-Bromo-5-methoxy-4-methylaniline** (CAS No. 532440-88-3). It is important to note that while basic identifiers and some spectroscopic data are available, detailed experimental protocols for its synthesis and comprehensive biological activity data are not extensively reported in publicly accessible literature.

Chemical Identity and Synonyms

The primary identifiers and synonyms for **2-Bromo-5-methoxy-4-methylaniline** are summarized below.

Table 1: Chemical Identifiers

Identifier Type	Value
CAS Number	532440-88-3[1][2]
Molecular Formula	C ₈ H ₁₀ BrNO[3]
Molecular Weight	216.08 g/mol [2][3]
IUPAC Name	2-bromo-5-methoxy-4-methylaniline

Table 2: Synonyms and Database Identifiers

Synonym/Identifier
2-bromo-5-methoxy-4-methylbenzenamine
Aniline, 2-bromo-5-methoxy-4-methyl-
2-溴-5-甲氧基-4-甲基苯胺 (Chinese)

Physicochemical Properties

Limited quantitative data on the physicochemical properties of this compound are available from commercial suppliers.

Table 3: Physicochemical Data

Property	Value	Source
Appearance	Off-white solid	[3]
Purity	≥98%	Commercial Suppliers

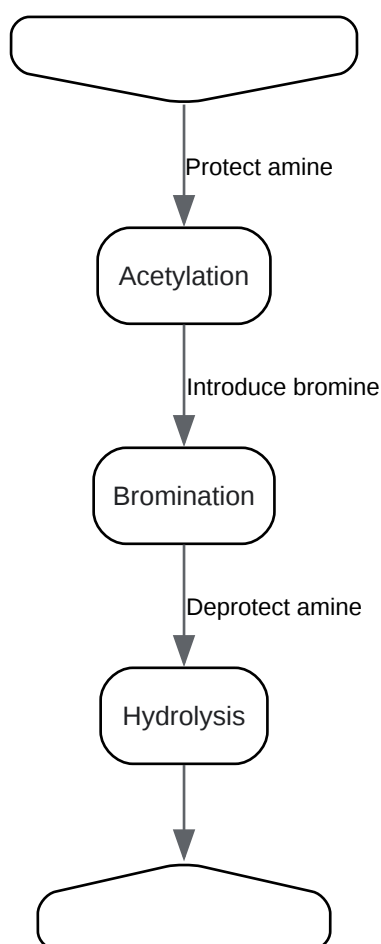
Experimental Information

Synthesis

A specific, peer-reviewed, and detailed experimental protocol for the synthesis of **2-Bromo-5-methoxy-4-methylaniline** is not readily available in the scientific literature. The synthesis of related compounds, such as 2-Bromo-4-methylaniline, typically involves the bromination of an

N-acetylated precursor followed by deprotection.[4] A plausible synthetic route for **2-Bromo-5-methoxy-4-methylaniline** could be inferred from established organic chemistry principles, but a validated experimental procedure is not publicly documented.

Logical Workflow for Potential Synthesis



[Click to download full resolution via product page](#)

Caption: A logical workflow for the potential synthesis of substituted anilines.

Spectroscopic Data

Spectroscopic data for the characterization of **2-Bromo-5-methoxy-4-methylaniline** is available in select databases.

Table 4: Availability of Spectroscopic Data

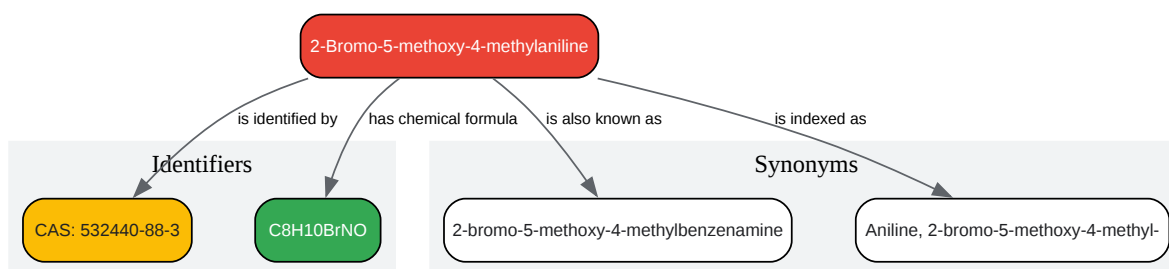
Data Type	Availability
1H NMR Spectrum	Available[5]
IR Spectrum	Available[5]
Mass Spectrum	Available[5]

Note: Access to the actual spectral data may require a subscription to the respective chemical database.

Biological Activity and Signaling Pathways

As of the latest available information, there are no published studies detailing the biological activity of **2-Bromo-5-methoxy-4-methylaniline** or its involvement in any specific signaling pathways. While substituted anilines are a common motif in pharmacologically active molecules, the biological profile of this particular compound has not been publicly disclosed.

Identifier and Name Relationship Diagram



[Click to download full resolution via product page](#)

Caption: Relationship between the primary chemical name and its identifiers.

Disclaimer: This technical guide has been compiled from publicly available information. The absence of detailed experimental protocols and biological data highlights a potential area for novel research. Researchers should exercise standard laboratory safety precautions when handling this or any chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-bromo-5-methoxy-4-methylaniline | 532440-88-3 [chemicalbook.com]
- 2. 2-Bromo-5-methoxy-4-methylaniline - [sigmaaldrich.com]
- 3. 2-Bromo-5-methoxy-4-methylaniline | CymitQuimica [cymitquimica.com]
- 4. echemi.com [echemi.com]
- 5. 2-bromo-5-methoxy-4-methylaniline(532440-88-3) 1H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-5-methoxy-4-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1289004#synonyms-for-2-bromo-5-methoxy-4-methylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com